

# Proper Disposal Procedures for Perfluorobutyl Iodide

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## Compound of Interest

Compound Name: Perfluorobutyl iodide

Cat. No.: B025838

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**Perfluorobutyl iodide** (CAS No. 423-39-2), a member of the per- and polyfluoroalkyl substances (PFAS) family, requires meticulous handling and disposal due to its classification as a halogenated organic compound and its potential for environmental persistence and toxicity. Adherence to proper disposal protocols is critical for laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage **perfluorobutyl iodide** waste safely and effectively.

## Immediate Safety and Handling

Before beginning any procedure that involves **perfluorobutyl iodide**, it is essential to be familiar with its hazards and the requisite safety precautions. This substance is known to cause skin and serious eye irritation and may cause respiratory irritation.[1][2] It is also classified as toxic to aquatic life with long-lasting effects.[3]

**Personal Protective Equipment (PPE):** Proper PPE is mandatory to prevent personal exposure.

- **Hand Protection:** Handle with gloves inspected prior to use.[3] For full contact, fluorinated rubber gloves (minimum layer thickness: 0.7 mm) are recommended. For splash contact, nitrile rubber gloves are suitable.[3] Always use proper glove removal technique to avoid skin contact.[3]
- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.[4]

- Skin and Body Protection: Wear a lab coat and other protective clothing as needed to prevent skin exposure.[5]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[1]  
[4] Avoid breathing vapors, mist, or gas.[3]

Emergency Procedures: In case of accidental exposure or spill, immediate action is necessary.

- Spills: For any spills, immediately evacuate the area.[3] Control personal contact by using the prescribed PPE.[5] Contain and absorb the spill with sand, earth, or another inert, non-combustible absorbent material.[5] Collect the material into a suitable, labeled container for disposal and wash the area to prevent runoff into drains.[5]
- First Aid:
  - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[3][4]
  - In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[3]
  - In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[3]
  - If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[3]

## Step-by-Step Disposal Protocol

The disposal of **perfluorobutyl iodide** must be managed as a hazardous waste stream in compliance with local, state, and federal regulations.

Step 1: Waste Classification **Perfluorobutyl iodide** is a halogenated organic compound.[6] This classification is critical as it dictates the required segregation and disposal pathway. Do not mix it with non-halogenated organic waste or other waste streams.[1]

Step 2: Segregation and Collection Collect all waste containing **perfluorobutyl iodide**, including contaminated consumables (e.g., gloves, absorbent pads) and surplus material, in a dedicated waste container.

- Waste Stream: Designate this waste as "Halogenated Organic Waste."[\[6\]](#)
- Container: Use a clearly labeled, leak-proof container made of a compatible material (e.g., polyethylene or polypropylene).[\[5\]](#) Keep the container securely sealed when not in use.[\[5\]](#)

Step 3: Labeling Properly label the waste container with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Perfluorobutyl iodide**"
- The specific hazard characteristics (e.g., Irritant, Environmental Hazard)
- Accumulation start date

Step 4: Temporary On-Site Storage Store the sealed waste container in a designated, secure area while awaiting pickup.

- Location: Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[5\]](#)
- Security: The storage area should be locked or otherwise secured to prevent unauthorized access.[\[1\]](#)[\[5\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and metals.[\[4\]](#)

Step 5: Professional Disposal The final disposal must be handled by a licensed professional waste disposal service.[\[3\]](#)

- Contact: Arrange for pickup with your institution's Environmental Health & Safety (EHS) department or a contracted hazardous waste disposal company.
- Documentation: Ensure all required paperwork and waste manifests are completed accurately.

## Recommended Disposal Technologies

While the licensed disposal company will determine the ultimate treatment method, it is valuable for laboratory personnel to understand the available technologies recommended by the U.S. Environmental Protection Agency (EPA) for PFAS and halogenated compounds.

- **High-Temperature Incineration:** This is the most effective and preferred method for destroying PFAS like **perfluorobutyl iodide**.<sup>[7]</sup> The process involves burning the waste in a chemical incinerator equipped with an afterburner and scrubber at temperatures exceeding 1,100°C to ensure complete mineralization.<sup>[3][7]</sup>
- **Hazardous Waste Landfills:** If incineration is not feasible, disposal in a permitted Subtitle C hazardous waste landfill is the next best option.<sup>[7]</sup> These landfills have robust engineering controls, such as liners and leachate collection systems, to contain the waste and minimize environmental release.<sup>[7][8]</sup>
- **Underground Injection:** For liquid wastes, deep-well injection into a Class I hazardous waste injection well is a potential disposal route. This method isolates the waste deep underground, protecting drinking water sources.<sup>[7][9]</sup>

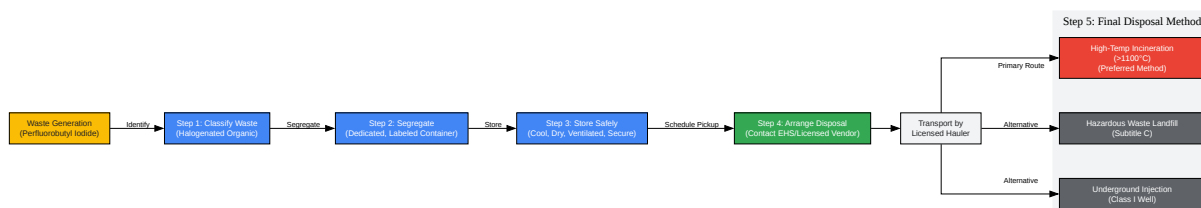
## Data and Safety Summary

The following table summarizes key quantitative and safety data for **perfluorobutyl iodide**.

Parameter	Data/Information	Citation
Chemical Formula	C4F9I	[5]
CAS Number	423-39-2	[3]
Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335), Toxic to aquatic life (H401), Toxic to aquatic life with long lasting effects (H411).	[1][3]
Personal Protective Equipment (PPE)	Fluorinated rubber or nitrile gloves, chemical safety goggles, lab coat, use in fume hood.	[3]
Recommended Storage	Store in a cool, dry, well-ventilated, and locked area. Keep container tightly closed.	[1][3][5]
Spill Containment	Use inert absorbent material (sand, earth, vermiculite).	[5]
Recommended Disposal Method	High-temperature incineration via a licensed hazardous waste disposal company.	[3][7]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **perfluorobutyl iodide** waste from a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **perfluorobutyl iodide** waste.

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